

# Dimethyldioctylammonium Bromide: A Technical Guide to its Chemical Properties, Structure, and Biological Interactions

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## Compound of Interest

Compound Name: *Dimethyldioctylammonium  
bromide*

Cat. No.: *B1346605*

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**Dimethyldioctylammonium bromide** (DODAB), a quaternary ammonium compound, is a versatile molecule with significant applications in various scientific and industrial fields. Its amphiphilic nature, arising from the presence of both hydrophobic alkyl chains and a hydrophilic cationic headgroup, underpins its utility as a surfactant, antimicrobial agent, and phase transfer catalyst. This technical guide provides an in-depth overview of its core chemical properties, structure, and known biological activities, with a focus on data relevant to research and development.

## Core Chemical Properties and Structure

**Dimethyldioctylammonium bromide** is characterized by a central nitrogen atom quaternized with two methyl groups and two octyl chains, with a bromide counterion. This structure dictates its physicochemical properties and reactivity.

## Physicochemical Properties

The quantitative physicochemical properties of **dimethyldioctylammonium bromide** are summarized in the table below. It is important to note that there are conflicting reports in the literature regarding its physical state at room temperature, with some sources describing it as a

colorless to light yellow transparent liquid and others as a white to off-white sticky solid. This discrepancy may be due to impurities or the presence of different hydrated forms.

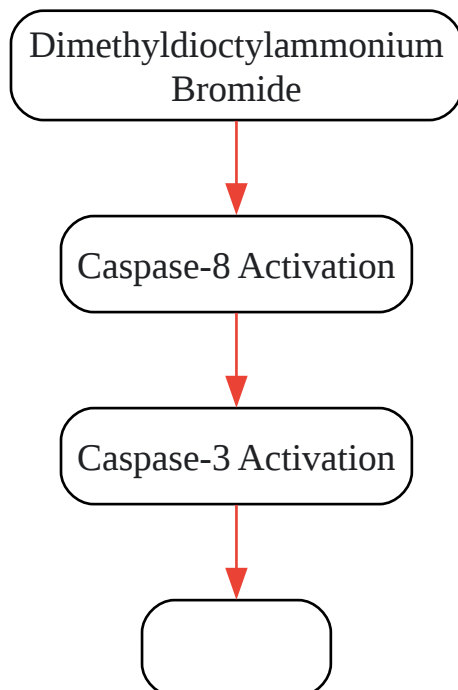
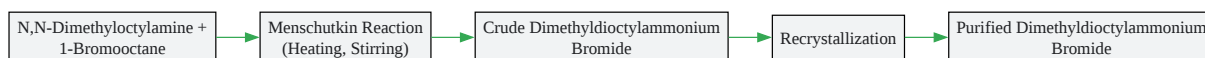
Property	Value	Source(s)
Molecular Formula	C <sub>18</sub> H <sub>40</sub> BrN	[1]
Molecular Weight	350.43 g/mol	[1]
CAS Number	3026-69-5	[1]
Appearance	Colorless to light yellow transparent liquid OR White to off-white sticky solid	[2]
Melting Point	60-68 °C	
Boiling Point	Data not available	
Solubility	Slightly soluble in chloroform and methanol.	

## Structural Information

The structural identifiers for **dimethyldioctylammonium bromide** are provided below, offering standardized representations for this molecule.

Identifier	Value
IUPAC Name	N,N-dimethyl-N-octyloctan-1-aminium bromide
SMILES	CCCCCCCC--INVALID-LINK--(C)CCCCCCCC.[Br-]
InChI	InChI=1S/C18H40N.BrH/c1-5-7-9-11-13-15-17-19(3,4)18-16-14-12-10-8-6-2;/h5-18H2,1-4H3;1H/q+1;/p-1

### Chemical Structure of Dimethyldioctylammonium Bromide



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## References

- 1. Dimethyldioctylammonium bromide | C<sub>18</sub>H<sub>40</sub>BrN | CID 76408 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
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